

# Solubility of 5-Bromo-2-cyanobenzoic Acid in Organic Solvents: A Technical Guide

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## Compound of Interest

Compound Name: 5-Bromo-2-cyanobenzoic acid

Cat. No.: B1290365

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## Introduction

**5-Bromo-2-cyanobenzoic acid** is an organic compound that serves as a valuable intermediate in the synthesis of pharmaceuticals and other complex organic molecules. Its chemical structure, featuring a carboxylic acid, a nitrile group, and a bromine atom on a benzene ring, imparts a unique combination of polarity and reactivity. A thorough understanding of its solubility in various organic solvents is crucial for its effective use in reaction chemistry, purification processes such as crystallization, and formulation development.

This technical guide provides an overview of the solubility characteristics of **5-Bromo-2-cyanobenzoic acid**. Due to the limited availability of specific quantitative solubility data in public literature, this document also furnishes a detailed experimental protocol for determining its solubility, enabling researchers to generate precise and reliable data for their specific applications.

## Qualitative Solubility Profile

Based on its molecular structure, **5-Bromo-2-cyanobenzoic acid** is expected to exhibit a range of solubilities in different organic solvents. The presence of the polar carboxylic acid and cyano groups suggests solubility in polar solvents. General literature describes it as having "moderate solubility in polar solvents".<sup>[1]</sup> The brominated phenyl ring, however, introduces a nonpolar character, which may confer some solubility in less polar organic solvents.

## Quantitative Solubility Data

A comprehensive search of scientific databases and chemical supplier information did not yield specific quantitative solubility data for **5-Bromo-2-cyanobenzoic acid** in a range of common organic solvents. To address this, the following table is provided as a template for researchers to systematically record their experimentally determined solubility values.

Table 1: Experimentally Determined Solubility of **5-Bromo-2-cyanobenzoic Acid**

Solvent	Temperature (°C)	Solubility ( g/100 mL)	Molar Solubility (mol/L)
Methanol			
Ethanol			
Acetone			
Ethyl Acetate			
Dichloromethane			
N,N-Dimethylformamide (DMF)			
Dimethyl Sulfoxide (DMSO)			
Acetonitrile			
Tetrahydrofuran (THF)			

| Toluene | | | |

## Experimental Protocol: Determination of Solubility by the Gravimetric Method

The following protocol details the gravimetric method for determining the solubility of **5-Bromo-2-cyanobenzoic acid** in an organic solvent of interest. This method is reliable and relies on the

accurate measurement of mass.[2][3]

## Objective

To quantitatively determine the solubility of **5-Bromo-2-cyanobenzoic acid** in a selected organic solvent at a specific temperature.

## Principle

A saturated solution of **5-Bromo-2-cyanobenzoic acid** is prepared by adding an excess of the solid to the solvent and allowing the mixture to reach equilibrium at a constant temperature. A known volume of the clear, saturated supernatant is then carefully separated, and the solvent is evaporated. The mass of the remaining solid residue is measured, from which the solubility can be calculated.[2][3]

## Materials and Equipment

- **5-Bromo-2-cyanobenzoic acid** (high purity)
- Selected organic solvents (analytical grade)
- Thermostatic shaker water bath[4][5][6]
- Analytical balance (readability of at least 0.1 mg)[7][8][9][10][11]
- Glass vials with screw caps (e.g., 20 mL)
- Volumetric flasks
- Pipettes and pipette filler
- Syringe filters (chemically resistant to the solvent, e.g., PTFE)
- Syringes
- Pre-weighed evaporation dishes or beakers
- Drying oven or vacuum oven

- Spatula
- Personal Protective Equipment (PPE): safety goggles, lab coat, appropriate chemical-resistant gloves[12][13][14][15]

## Safety Precautions

- Always work in a well-ventilated fume hood.[14]
- Wear appropriate PPE, including safety goggles, a lab coat, and chemical-resistant gloves.[14]
- Consult the Safety Data Sheet (SDS) for **5-Bromo-2-cyanobenzoic acid** and all solvents used to understand their specific hazards.[16][17][18][19]
- Avoid inhalation of dust and solvent vapors.
- Prevent contact with skin and eyes.[16][17]
- Handle flammable organic solvents away from ignition sources.[13][14]
- Dispose of all chemical waste according to institutional and local regulations.[15]

## Detailed Procedure

- Preparation:
  - Set the thermostatic shaker water bath to the desired experimental temperature (e.g., 25 °C). Allow the temperature to stabilize.
  - Label glass vials for each solvent to be tested.
- Sample Preparation:
  - Add an excess amount of **5-Bromo-2-cyanobenzoic acid** to each labeled vial. An excess is crucial to ensure a saturated solution is formed. A good starting point is to add enough solid so that a noticeable amount remains undissolved at equilibrium.
- Equilibration:

- Add a known volume of the selected organic solvent (e.g., 10 mL) to each vial containing the solid.
- Securely cap the vials to prevent solvent evaporation.
- Place the vials in the thermostatic shaker water bath and begin agitation.
- Allow the mixtures to equilibrate for a sufficient period (e.g., 24-48 hours) to ensure that the dissolution equilibrium is reached. The system is at equilibrium when the concentration of the solute in the solution remains constant over time.[3]
- Sample Withdrawal and Filtration:
  - Once equilibrium is reached, stop the shaker and allow the vials to stand undisturbed in the water bath for at least 30 minutes to allow the excess solid to settle.
  - Carefully draw a known volume of the clear supernatant (e.g., 5 mL) into a syringe.
  - Attach a syringe filter to the syringe and filter the solution into a pre-weighed, clean, and dry evaporation dish. This step is critical to remove any undissolved solid particles.
- Evaporation and Drying:
  - Place the evaporation dish in a drying oven or vacuum oven at a temperature sufficient to evaporate the solvent without decomposing the solute. The temperature should be well below the melting point of **5-Bromo-2-cyanobenzoic acid**.
  - Dry the residue to a constant weight. This is achieved by repeated cycles of drying and weighing until the difference between consecutive weighings is negligible.
- Data Collection:
  - Record the final constant weight of the evaporation dish containing the dried solute.

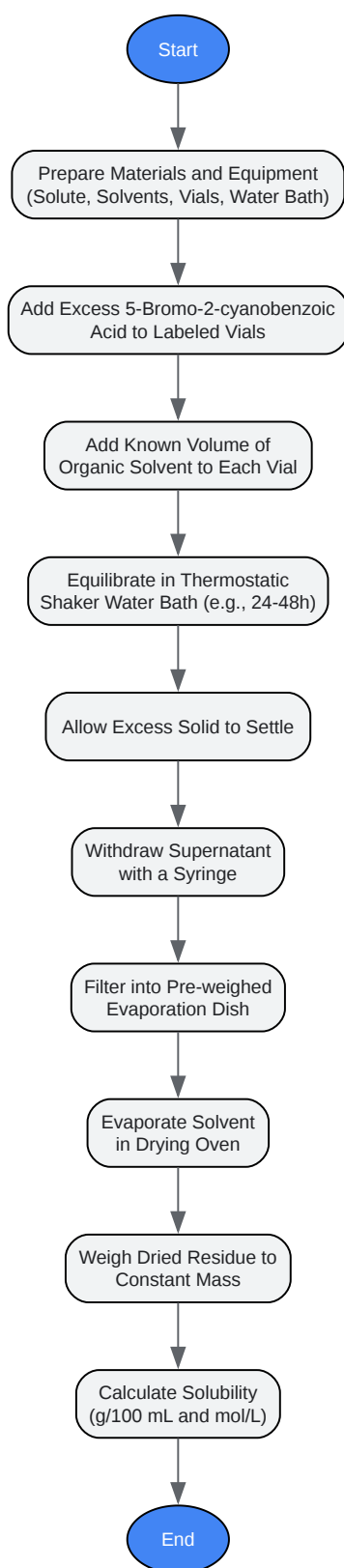
## Calculations

- Mass of Solute:

- Mass of solute (g) = (Mass of evaporation dish + solute) - (Mass of empty evaporation dish)
- Solubility in g/100 mL:
  - Solubility ( g/100 mL) = (Mass of solute (g) / Volume of filtrate (mL)) \* 100
- Molar Solubility in mol/L:
  - Molecular Weight of **5-Bromo-2-cyanobenzoic acid** ( $C_8H_4BrNO_2$ ) = 226.03 g/mol
  - Molar Solubility (mol/L) = (Mass of solute (g) / Molecular Weight ( g/mol )) / (Volume of filtrate (L))

## Mandatory Visualization: Experimental Workflow

The following diagram illustrates the logical flow of the gravimetric method for determining the solubility of **5-Bromo-2-cyanobenzoic acid**.



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*Experimental workflow for gravimetric solubility determination.*

## Conclusion

While quantitative solubility data for **5-Bromo-2-cyanobenzoic acid** in organic solvents is not readily available in the public domain, its structural characteristics suggest moderate solubility in polar organic solvents. For researchers and drug development professionals requiring precise solubility values, the detailed gravimetric method provided in this guide offers a robust and reliable approach to generate this critical data. Adherence to the outlined safety precautions is paramount throughout the experimental process. The provided data table template and workflow diagram serve as practical tools to aid in the systematic determination and documentation of the solubility of this important chemical intermediate.

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